

Essential Safety and Logistical Information for Handling Perthane

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Compound of Interest

Compound Name:	Perthane
CAS No.:	72-56-0
Cat. No.:	B1679655

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential guidance for the safe handling and disposal of **Perthane** (CAS: 72-56-0), a formerly used organochlorine insecticide.^{[1][2]} Adherence to these procedures is critical to ensure personnel safety and environmental protection. **Perthane** is no longer registered for use as a pesticide in the United States.^{[1][2]}

Chemical and Physical Properties

A clear understanding of **Perthane's** physical and chemical properties is fundamental to its safe handling. This data is crucial for anticipating its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C ₁₈ H ₂₀ Cl ₂	[3]
Molecular Weight	307.26 g/mol	
Appearance	Crystalline solid when pure; technical grade is a light yellow waxy solid.	
Melting Point	56-57°C (133-135°F)	
Boiling Point	Decomposes before boiling.	
Solubility	Insoluble in water; soluble in acetone, kerosene, and diesel fuel.	
Vapor Pressure	3.99E-06 mm Hg	

Toxicity Data

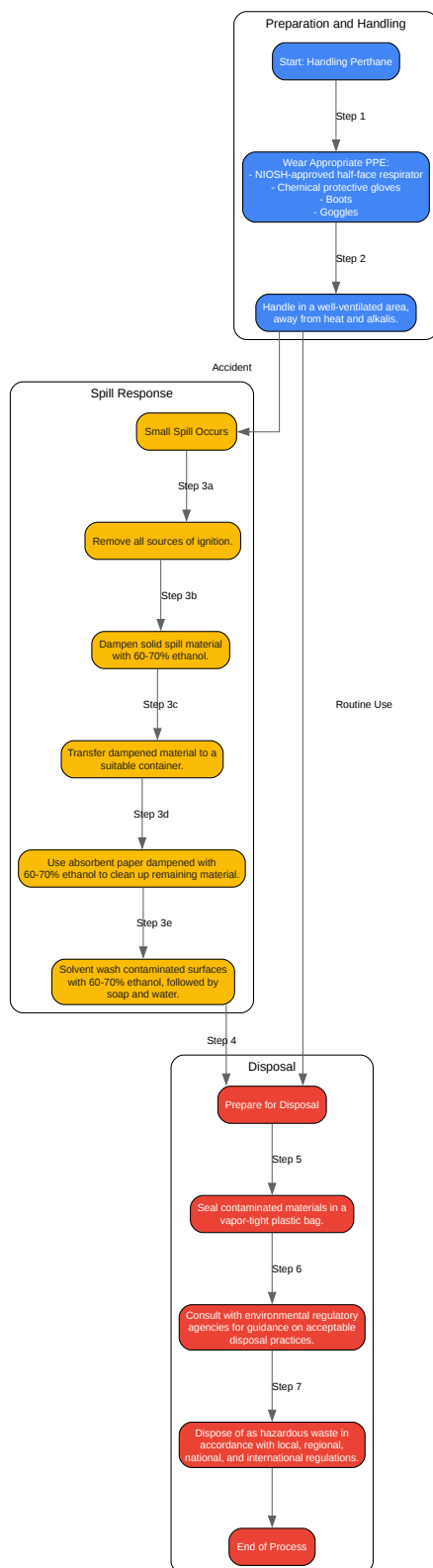
Perthane is considered mildly toxic by ingestion but more hazardous via intravenous administration. It is classified as a questionable carcinogen with experimental data showing carcinogenic and tumorigenic effects.

Metric	Value	Species	Route	Source
LD50	>5000 mg/kg	Experimental Animals	Oral	
LD50	6600 mg/kg	Rat	Oral	
LD50	6600 mg/kg	Mouse	Oral	
LD50	73 mg/kg	Rat	Intravenous	

Procedural Guidance for Handling and Disposal

The following workflow provides step-by-step guidance for the safe handling and disposal of **Perthane** in a laboratory setting.

Perthane Handling and Disposal Workflow



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Caption: Workflow for safe handling and disposal of **Perthane**.

Personal Protective Equipment (PPE)

When handling **Perthane**, especially when weighing and diluting the neat chemical, the following personal protective equipment is recommended:

- Respiratory Protection: A NIOSH-approved half-face respirator equipped with an organic vapor/acid gas cartridge with a dust/mist filter.
- Hand Protection: Wear appropriate chemical protective gloves.
- Eye Protection: Chemical safety goggles are necessary to protect against splashes or dust.
- Skin and Body Protection: Wear chemical protective boots and appropriate lab clothing.

Storage

Perthane should be stored in a refrigerator, away from alkalis. It is sensitive to heat and can decompose, which may lead to spontaneous combustion under certain conditions.

Spill Response

In the event of a small spill:

- Remove Ignition Sources: Immediately eliminate all sources of ignition from the area.
- Dampen the Spill: Dampen the solid spill material with 60-70% ethanol.
- Containment: Transfer the dampened material into a suitable container for disposal.
- Final Cleanup: Use absorbent paper dampened with 60-70% ethanol to clean any remaining material.
- Decontamination: Wash all contaminated surfaces with 60-70% ethanol followed by a soap and water solution.
- Secure Waste: Seal all contaminated materials, including absorbent paper and any contaminated clothing, in a vapor-tight plastic bag for disposal.

Disposal Plan

The ultimate disposal of **Perthane** must be in accordance with all applicable environmental and public health regulations.

- **Consult Regulations:** Before attempting to dispose of **Perthane** waste, consult with environmental regulatory agencies for guidance on acceptable disposal practices.
- **Hazardous Waste:** **Perthane** and any materials contaminated with it should be treated as hazardous waste.
- **Professional Disposal:** It is recommended to use a licensed professional waste disposal service to dispose of this chemical. The only acceptable disposal procedure for organochlorine pesticides like **Perthane** is often incineration at high temperatures in specialized facilities.
- **Container Disposal:** Empty containers are considered hazardous waste and must be triple-rinsed before disposal or recycling. The rinsate should be collected and disposed of as hazardous waste. Programs like ChemClear may be available for the disposal of unwanted chemicals. Always check the product label for specific "Storage and Disposal" instructions.

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References

- [1. Perthane | C18H20Cl2 | CID 6295 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. Perthane - Hazardous Agents | Haz-Map \[haz-map.com\]](#)
- [3. Perthane | CymitQuimica \[cymitquimica.com\]](#)
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Perthane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1679655/docs#essential-safety-and-logistical-information-for-handling-perthane\]](https://www.benchchem.com/product/b1679655/docs#essential-safety-and-logistical-information-for-handling-perthane)

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